

# Protocol for Dissolving and Storing (Sar1)-Angiotensin II

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## Compound of Interest

Compound Name: (Sar1)-Angiotensin II

Cat. No.: B15142852

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## Application Notes for Researchers, Scientists, and Drug Development Professionals

**(Sar1)-Angiotensin II** is a synthetic analog of the potent vasoconstrictor peptide, Angiotensin II. It acts as a specific and potent agonist for the Angiotensin II Type 1 (AT1) receptor, making it a valuable tool in cardiovascular research and drug development.<sup>[1]</sup> Proper handling, dissolution, and storage of this peptide are critical to ensure its stability, biological activity, and the reproducibility of experimental results. This document provides a detailed protocol for the effective dissolution and storage of **(Sar1)-Angiotensin II**.

## Chemical and Physical Properties

Understanding the fundamental properties of **(Sar1)-Angiotensin II** is essential for its proper handling.

Property	Value	Reference
Molecular Formula	C49H71N13O10	[2][3]
Molecular Weight	~1002.17 g/mol	[2][3][4]
Appearance	White to off-white lyophilized solid	[1]
Purity	Typically >95% by HPLC	[4][5][6]
Solubility	Soluble in distilled water (up to 2 mg/mL) and H2O (100 mg/mL with sonication). Acetonitrile is recommended for higher concentrations.	[1][5]
Storage (Lyophilized)	-20°C or -80°C, protected from light and moisture.	[1][5][6]
Storage (In solution)	-20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[1]

## Experimental Protocols

### Materials and Equipment

- **(Sar1)-Angiotensin II**, lyophilized powder
- Sterile, nuclease-free water (e.g., Milli-Q or equivalent)
- Phosphate-buffered saline (PBS), sterile, pH 7.4
- Acetonitrile (optional, for high concentrations)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated pipettes and sterile, low-retention pipette tips
- Vortex mixer

- Sonicator (optional)
- -20°C and -80°C freezers

## Protocol for Dissolving (Sar1)-Angiotensin II

This protocol outlines the steps for reconstituting lyophilized **(Sar1)-Angiotensin II** to prepare a stock solution.

- **Equilibration:** Before opening, allow the vial of lyophilized **(Sar1)-Angiotensin II** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture inside the vial, which can affect the stability of the peptide.
- **Solvent Selection:**
  - For concentrations up to 2 mg/mL, sterile distilled water is the recommended solvent.[\[5\]](#)
  - For higher concentrations (e.g., up to 100 mg/mL), sterile distilled water can be used, but may require sonication to fully dissolve the peptide.[\[1\]](#)
  - Alternatively, for concentrations above 2 mg/mL, acetonitrile can be used.[\[5\]](#)
  - For many biological applications, dissolving in a sterile buffer such as PBS at a slightly acidic pH (e.g., pH 5-7) can enhance stability.
- **Reconstitution:** a. Carefully remove the cap from the vial. b. Using a calibrated pipette, add the desired volume of the chosen solvent to the vial. To prepare a 1 mM stock solution, for example, add 1 mL of solvent to 1 mg of peptide (assuming a molecular weight of ~1000 g/mol ). c. Gently vortex or swirl the vial to dissolve the peptide completely. Avoid vigorous shaking, as this can cause aggregation. If the peptide is difficult to dissolve, brief sonication may be helpful.
- **Verification of Dissolution:** Ensure the solution is clear and free of any visible particulates before proceeding.

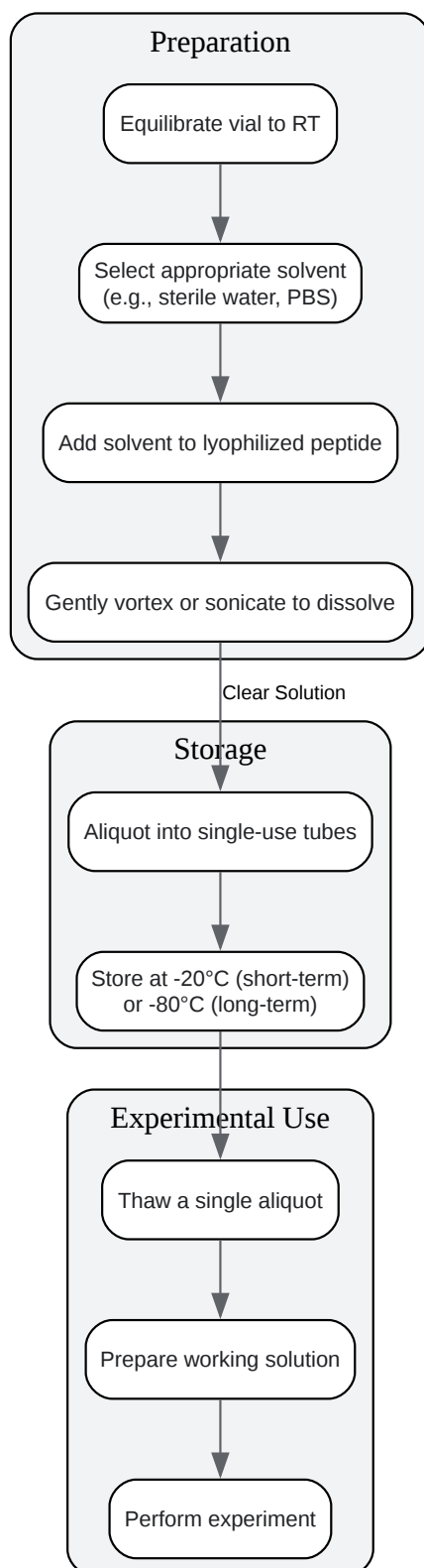
## Protocol for Storing (Sar1)-Angiotensin II Solutions

Proper storage is crucial to maintain the biological activity of the peptide solution.

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into single-use, sterile, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.
- **Short-Term Storage:** For use within one month, aliquots can be stored at  $-20^{\circ}\text{C}$ .[\[1\]](#)
- **Long-Term Storage:** For storage longer than one month, it is recommended to store the aliquots at  $-80^{\circ}\text{C}$ , where they can be stable for up to six months.[\[1\]](#)
- **Protection from Light:** Store all peptide solutions, both short-term and long-term, protected from light.
- **Thawing:** When ready to use, thaw an aliquot rapidly by warming it between your hands or in a room temperature water bath. Once thawed, keep it on ice until use. Avoid leaving the peptide solution at room temperature for extended periods. Discard any unused portion of the thawed aliquot; do not refreeze.

## Visualizations

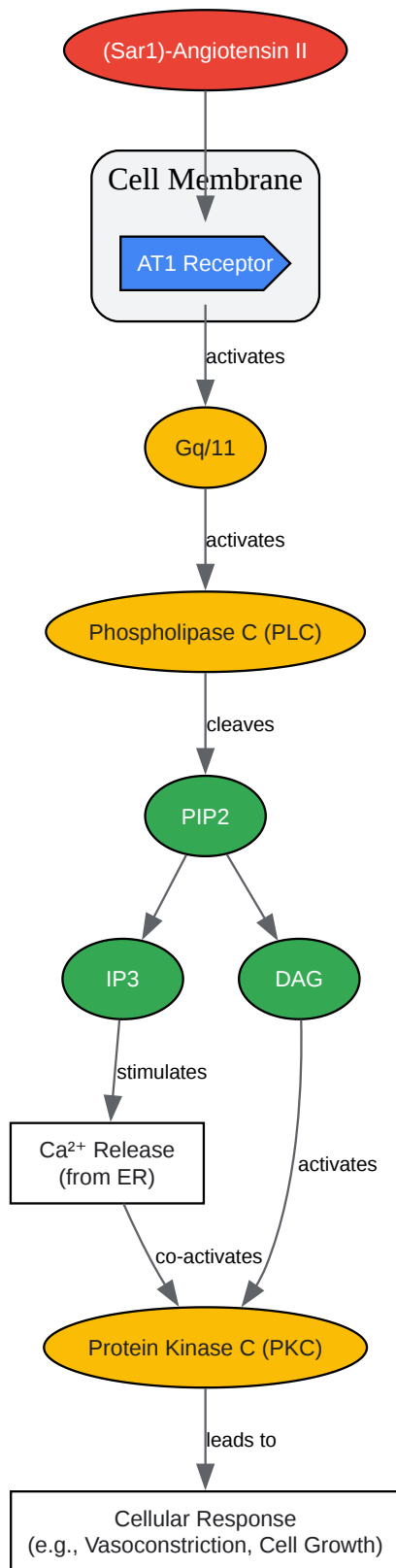
## Experimental Workflow for Peptide Handling



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Caption: Workflow for dissolving, storing, and using **(Sar1)-Angiotensin II**.

## (Sar1)-Angiotensin II Signaling Pathway via AT1 Receptor



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Caption: Simplified signaling pathway of **(Sar1)-Angiotensin II** via the AT1 receptor.

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